

Chemical Properties of Robinin

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Robinin

CAS No.: 301-19-9

Cat. No.: S541733

Get Quote

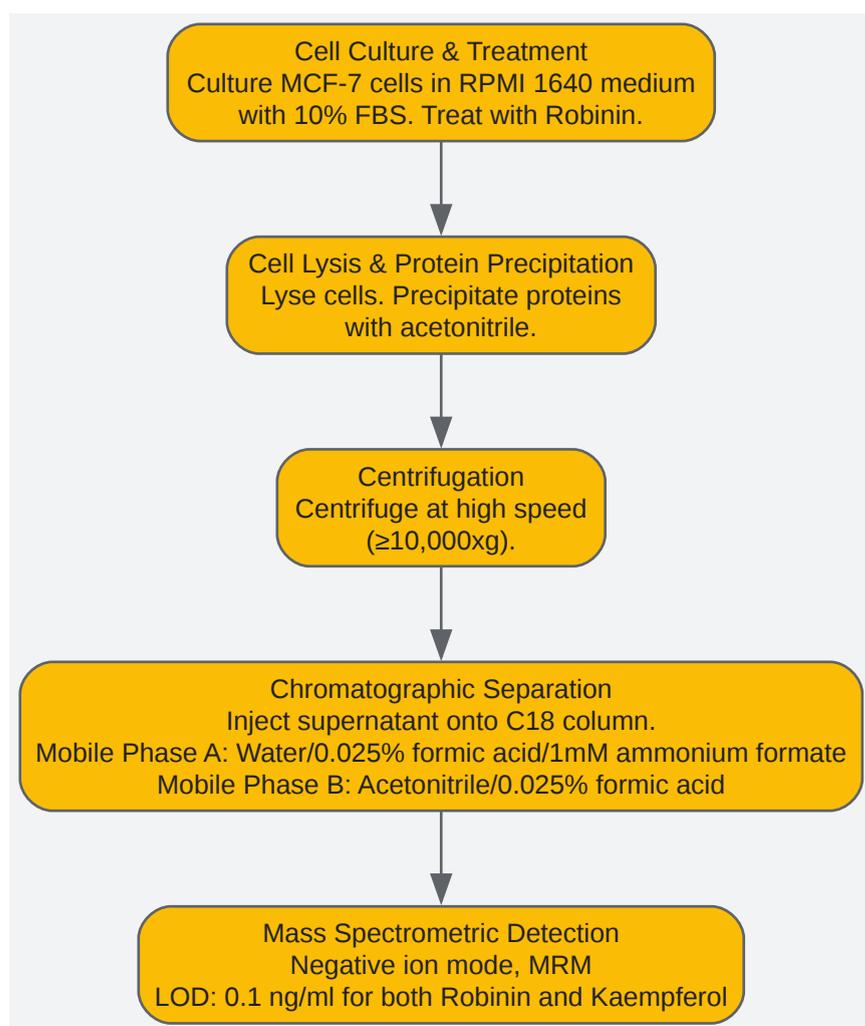
Understanding the fundamental chemical properties of **robinin** is crucial for selecting appropriate separation and storage conditions.

| Property | Specification |
|-------------------|---|
| CAS Number | 301-19-9 [1] |
| Molecular Formula | C ₃₃ H ₄₀ O ₁₉ [1] |
| Molecular Weight | 740.7 g/mol [1] |
| Chemical Name | 5-hydroxy-2-(4-hydroxyphenyl)-7-[(2S,3R,4R,5R,6S)-3,4,5-trihydroxy-6-methyloxan-2-yl]oxy-3-[(2S,3R,4S,5R,6R)-3,4,5-trihydroxy-6-[(2S,3R,4R,5R,6S)-3,4,5-trihydroxy-6-methyloxan-2-yl]oxymethyl]oxan-2-yl]oxychromen-4-one [1] |
| Appearance | Yellow powder [1] |
| Solubility | Soluble in hot water [1] |
| Storage | Desiccate at -20°C [1] |

LC-MS/MS Protocol for Quantification in Biological Samples

This protocol is adapted from a method developed for the simultaneous determination of **robinin** and its aglycone, kaempferol, in human breast cancer cells (MCF-7) [2] [3]. It is suitable for quantifying intracellular concentrations in cellular uptake studies.

The workflow for sample preparation and analysis is as follows:



[Click to download full resolution via product page](#)

Materials and Reagents

- **Analytes:** **Robinin**, Kaempferol (aglycone metabolite) [2] [3].
- **Internal Standards:** Rutin (for **robinin**), Fisetin (for kaempferol) [2] [3].
- **Cell Line:** Human breast cancer MCF-7 cells [2] [3].
- **Solvents:** HPLC-grade acetonitrile and methanol; water with 0.025% formic acid and 1mM ammonium formate [2] [3].

Method Parameters

The table below summarizes the key operational parameters for the LC-MS/MS system.

| Parameter | Specification |
|-------------|--------------------|
| HPLC Column | C18 column [2] [3] |

| **Mobile Phase** | A: Water with 0.025% formic acid & 1mM ammonium formate B: Acetonitrile with 0.025% formic acid [2] [3] || **Ionization Mode** | Negative electrospray ionization (TurboIonspray) [2] [3] || **Scan Mode** | Multiple Reaction Monitoring (MRM) [2] [3] || **Calibration Range** | 1 to 250 ng/mL (for both **robinin** and kaempferol) [2] [3] || **Limit of Detection (LOD)** | 0.1 ng/mL (in cell lysate) [2] [3] |

Validation Data

The method has been validated with the following performance characteristics [2] [3]:

- **Linearity:** Calibration curves were linear with a correlation coefficient (r) > 0.999.
- **Precision:** Intra- and inter-day coefficients of variation were less than 10%.
- **Accuracy:** Intra- and inter-day accuracies were within 11%.

Supporting Techniques for Analysis

While LC-MS/MS is the primary technique for quantification, other methods play a role in the broader characterization of **robinin** and its effects.

- **Gel Electrophoresis (SDS-PAGE):** Used in biological activity studies to analyze protein expression. For example, Western blotting is used to detect changes in proteins like TLR2, p-AKT, and pro-

inflammatory cytokines (IL-6, TNF- α) in pancreatic cancer cell lines after **robinin** treatment [4]. This technique characterizes **robinin**'s mechanism of action, not the compound itself.

- **Protocol for Western Blotting (from anti-cancer studies [4]):**

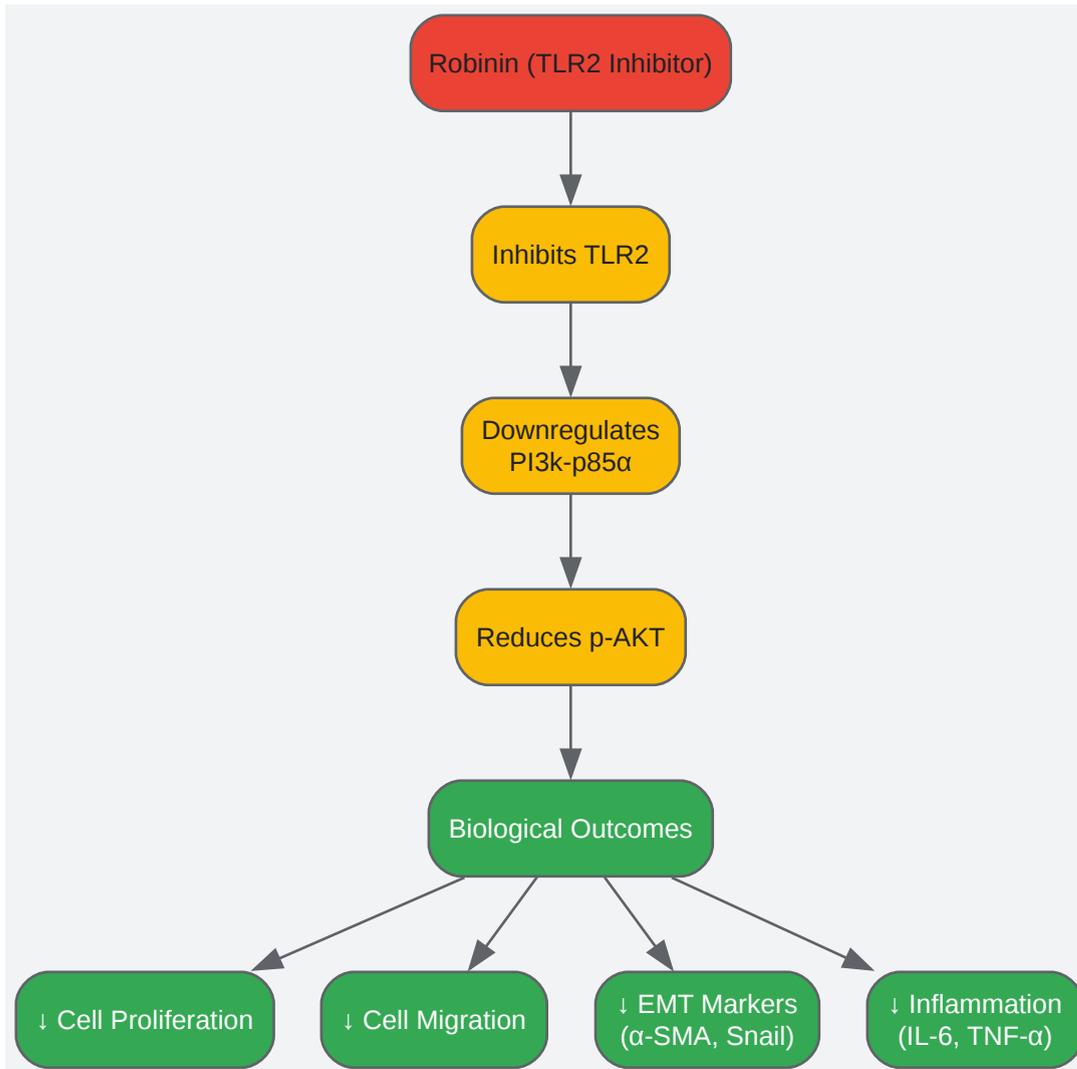
- **Protein Extraction:** Lyse cells using RIPA buffer supplemented with protease and phosphatase inhibitors.
- **Quantification:** Determine protein concentration using a BCA protein assay kit.
- **Separation:** Load 10 μ g of protein samples and separate by SDS-PAGE (10% separating gel, 5% stacking gel).
- **Transfer:** Electrophoretically transfer proteins from the gel to a PVDF membrane.
- **Blocking:** Block the membrane with 5% skim milk for 2 hours at room temperature.
- **Antibody Incubation:** Incubate with primary antibody overnight at 4°C, followed by incubation with an HRP-conjugated secondary antibody for 2 hours at room temperature.
- **Detection:** Visualize protein bands using enhanced chemiluminescence (ECL) and capture them with an imaging densitometer.

Application in Drug Development: Biological Activity Context

Robinin shows promising therapeutic potential in preclinical research, which drives the need for reliable analytical protocols.

| Therapeutic Area | Proposed Mechanism of Action | Experimental Models |
|--------------------------|---|--|
| Pancreatic Cancer | Inhibits TLR2-PI3k-AKT signaling pathway, suppressing proliferation, epithelial-mesenchymal transition (EMT), and inflammation [4]. | Mia-PACA2 and PANC-1 human pancreatic cancer cell lines; mouse models [4]. |
| Cardioprotection | Attenuates Doxorubicin-induced cardiotoxicity by modulating the TGF- β 1/Smad signaling pathway [1]. | Sprague Dawley rat model [1]. |
| Anti-inflammatory | Inhibits ox-LDL induced inflammation in human peripheral blood mononuclear cells (hPBMCs) via the TLR4-NF- κ B pathway [1]. | <i>In vitro</i> cultures of hPBMCs from healthy volunteers [1]. |

The signaling pathway through which **robinin** exerts anti-cancer effects in pancreatic cancer can be summarized as follows:



[Click to download full resolution via product page](#)

Key Practical Considerations for Researchers

- **Solubility and Storage:** **Robinin** is soluble in hot water and should be stored desiccated at -20°C to maintain stability. Stock solutions can be stored below -20°C for several months, but preparing fresh solutions for daily use is recommended [1].
- **Handling for Bioassays:** In cell-based assays, **robinin** has been used at concentrations ranging from $1\ \mu\text{M}$ (for anti-proliferation studies in pancreatic cancer cells [4]) to $6\ \mu\text{g/mL}$ (in hPBMC inflammation models [1]).

- **Instrumental Advantage of LC-MS/MS:** This technique is superior for quantifying **robinin** in complex biological matrices due to its high sensitivity (LOD of 0.1 ng/mL) and specificity, allowing for the simultaneous tracking of the parent compound and its metabolite, kaempferol [2] [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Robinin | CAS:301-19-9 | Flavonoids | High Purity [biocrick.com]
2. Simultaneous determination of the flavonoids robinin and ... [pubmed.ncbi.nlm.nih.gov]
3. Simultaneous determination of the flavonoids robinin and ... [sciencedirect.com]
4. inhibits pancreatic cancer cell proliferation, EMT and... Robinin [cancerbiomedcentral.com]

To cite this document: Smolecule. [Chemical Properties of Robinin]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b541733#robinin-separation-techniques>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com